

Application Notes and Protocols: Preparation of MRS1220 Stock Solution in DMSO

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Compound of Interest

Compound Name: MRS1220

Cat. No.: B1677539

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MRS1220 is a potent and highly selective antagonist of the human A3 adenosine receptor (A3AR), a G protein-coupled receptor implicated in various physiological and pathological processes.^{[1][2]} With a high affinity (K_i value of approximately 0.65 nM for the human A3 receptor), **MRS1220** is a critical tool for investigating the therapeutic potential of A3AR modulation in conditions such as inflammation, cancer, and neurodegenerative diseases.^{[1][3]}

These application notes provide a detailed protocol for the preparation, storage, and handling of **MRS1220** stock solutions using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in downstream experimental assays.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and solubility properties of **MRS1220**, along with a guide for preparing stock solutions.

Table 1: Chemical and Physical Properties of **MRS1220**

| Property | Value | Reference |
|-------------------|----------------------------------------------------------------------------------|-----------|
| Chemical Name | N-[9-Chloro-2-(2-furanyl)[4][5]-triazolo[1,5-c]quinazolin-5-yl]benzene acetamide | |
| Molecular Formula | C ₂₁ H ₁₄ ClN ₅ O ₂ | [6] |
| Molecular Weight | 403.83 g/mol (Note: Batch-specific M.Wt. may vary) | [6] |
| CAS Number | 183721-15-5 | [6] |
| Purity | ≥98% (HPLC) | [6] |
| Appearance | White to off-white solid | [5] |

Table 2: Solubility of **MRS1220**

| Solvent | Maximum Concentration | Method | Reference |
|---------|-----------------------|-------------------------------------|-----------|
| DMSO | 20 mM (8.08 mg/mL) | With gentle warming | [6] |
| DMSO | 9.91 mM (4 mg/mL) | With sonication and heating to 60°C | [5] |

Note: The solubility of **MRS1220** can be affected by the purity and water content of the DMSO. It is highly recommended to use newly opened, anhydrous, high-purity DMSO for best results. [5]

Table 3: Stock Solution Preparation Guide (Based on M.Wt. 403.83)

| Target Concentration | Mass of MRS1220 for 1 mL | Mass of MRS1220 for 5 mL | Mass of MRS1220 for 10 mL |
|----------------------|--------------------------|--------------------------|---------------------------|
| 1 mM | 0.404 mg | 2.02 mg | 4.04 mg |
| 5 mM | 2.02 mg | 10.10 mg | 20.20 mg |
| 10 mM | 4.04 mg | 20.20 mg | 40.40 mg |
| 20 mM | 8.08 mg | 40.40 mg | 80.80 mg |

Experimental Protocols

Protocol: Preparation of a 10 mM MRS1220 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MRS1220** in DMSO.

Materials:

- **MRS1220** powder
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.7% purity
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heat block set to 37-60°C (optional)
- Sonicator (optional)

Procedure:

- Safety First: Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Handle **MRS1220** powder in a chemical fume hood or a ventilated enclosure.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **MRS1220**.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 403.83 \text{ g/mol} = 4.038 \text{ mg}$
- Weighing: Carefully weigh out 4.04 mg of **MRS1220** powder and place it into a sterile vial.
- Solvent Addition: Add 1 mL of high-purity, anhydrous DMSO to the vial containing the **MRS1220** powder.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Gentle Warming (If Necessary): If the compound does not fully dissolve, gentle warming may be required.^[6] Place the vial in a water bath or on a heat block at a temperature between 37°C and 60°C for 5-10 minutes.^[5] Vortex intermittently. Sonication can also be used to aid dissolution.^[5]
- Visual Inspection: Ensure the solution is clear and free of any visible particulates before use.

Protocol: Storage and Handling of MRS1220 Stock Solution

Proper storage is critical to maintain the integrity and activity of the **MRS1220** stock solution.

Procedure:

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^[5]

- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Storage Conditions:
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[5]
 - For short-term storage (up to 1 month), store at -20°C.[5]
- Protection: Ensure vials are sealed tightly and protected from moisture and light.[5]
- Thawing: When ready to use, remove an aliquot from the freezer and allow it to thaw completely at room temperature. Briefly centrifuge the tube to collect the solution at the bottom before opening.

Protocol: Application in an In Vitro Cell-Based Assay

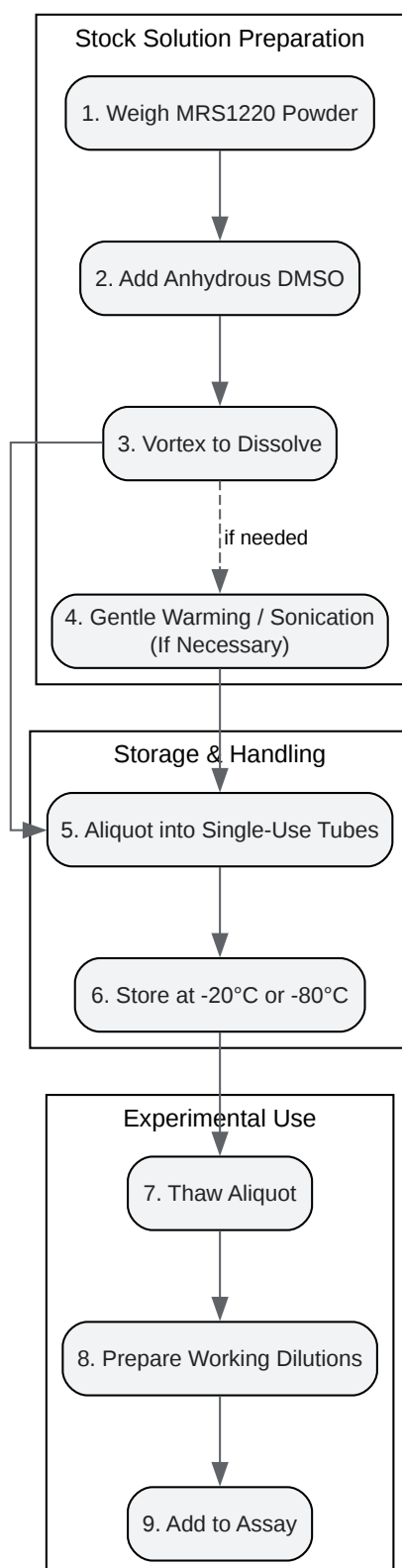
This is a general guideline for diluting the stock solution for use in a typical cell-based experiment.

Procedure:

- Determine Final Concentration: Decide on the final concentration of **MRS1220** required for your experiment. This is often determined through dose-response curves, with effective concentrations typically ranging from low nanomolar to micromolar.[4]
- Serial Dilutions: Perform serial dilutions of the thawed 10 mM stock solution using cell culture medium or an appropriate assay buffer to create intermediate stocks.
- Control DMSO Concentration: It is crucial to maintain a consistent, low final concentration of DMSO across all experimental conditions, including vehicle controls. High concentrations of DMSO can be toxic to cells or interfere with assay results.[4] A final DMSO concentration of $\leq 0.1\%$ is generally recommended.
- Example Dilution: To achieve a final concentration of 100 nM in 1 mL of cell culture:
 - Prepare a 100X intermediate stock (10 μ M) by diluting the 10 mM stock 1:1000 in culture medium.

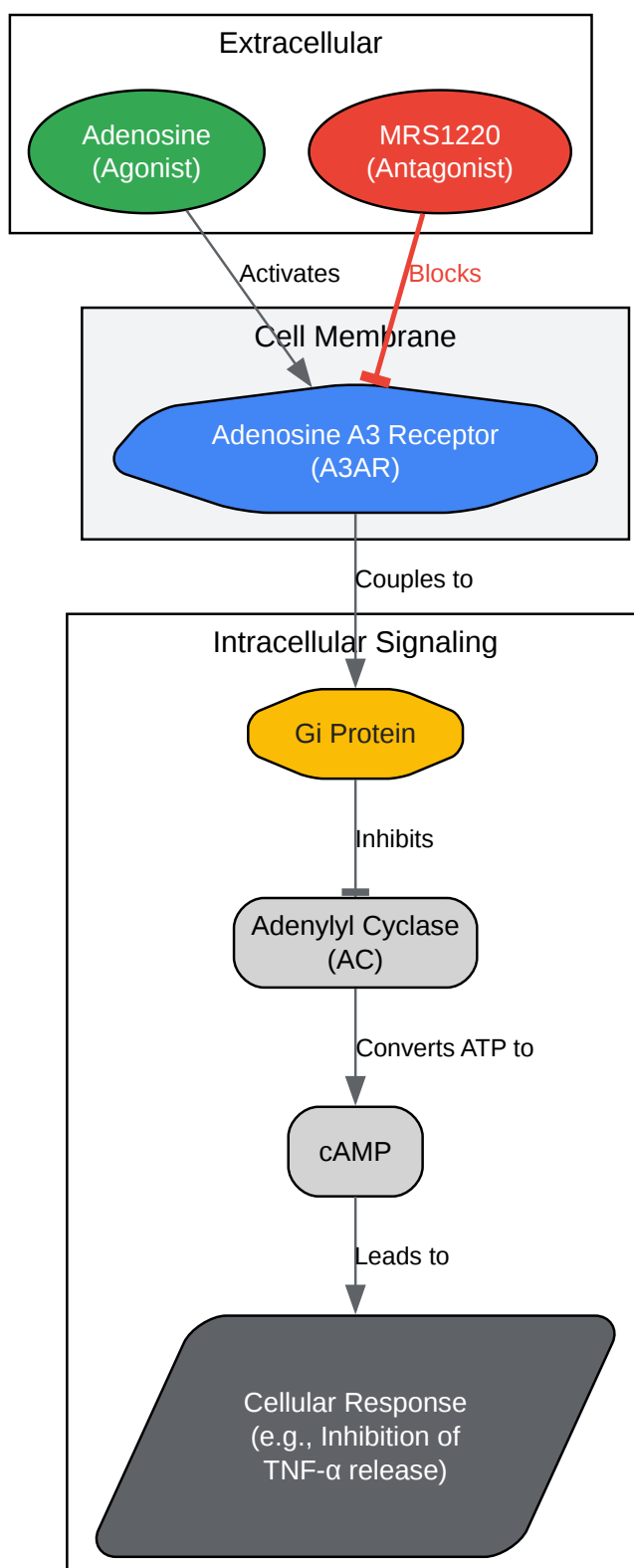
- Add 10 μL of the 10 μM intermediate stock to 990 μL of cell culture. This results in a final DMSO concentration of 0.1%.

Visualizations



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Caption: Workflow for preparing and using **MRS1220** stock solution.



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Caption: Antagonistic action of **MRS1220** on the A3AR signaling pathway.

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